

Application Note: Preparation of Vinrosidine Sulfate Stock Solution in DMSO

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Compound of Interest

Compound Name: Vinrosidine sulfate

CAS No.: 18556-44-0

Cat. No.: B1682222

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Executive Summary & Mechanism of Action

Vinrosidine (also known as Leurosidine) is a vinca alkaloid and a structural isomer of Vinblastine.[1][2] Like its analogs Vincristine and Vinblastine, it functions as a potent microtubule destabilizing agent.[3] It binds specifically to the

-tubulin subunit at the vinca-binding domain, inhibiting the polymerization of tubulin into microtubules.[1][3][4][5][6] This disruption arrests cells in metaphase, leading to apoptotic cell death.[3][5][7]

Proper preparation of **Vinrosidine sulfate** stock solutions is critical.[3][8] As a sulfate salt, the compound is naturally hydrophilic/hygroscopic.[3][4] While highly soluble in water, DMSO (Dimethyl Sulfoxide) is the preferred solvent for High-Throughput Screening (HTS) and long-term library management to prevent hydrolysis and ensure compatibility with automated liquid handlers.[1][2][3][4][6] This guide details the protocol for preparing a stable, high-concentration stock solution in DMSO, mitigating risks of precipitation and degradation.[1][3][4][6]

Key Physicochemical Properties

Property	Detail
Compound Name	Vinrosidine Sulfate (Leurosidine Sulfate)
CAS Number (Free Base)	15228-71-4
Molecular Weight	~909.1 g/mol (Salt); ~811.0 g/mol (Free Base)
Target Concentration	10 mM (Standard Stock)
Solubility (DMSO)	Soluble (>10 mM); often up to 50 mg/mL
Storage	-20°C or -80°C (Protect from light)

Safety & Handling (Critical)

Vinrosidine is a cytotoxic agent.^{[1][2][4]} It acts by arresting cell division and is potentially neurotoxic and teratogenic.^[3]

- PPE: Double nitrile gloves, lab coat, and safety goggles are mandatory.^{[1][3]}
- Containment: All weighing and solubilization must occur within a certified Chemical Fume Hood.
- Waste: Dispose of all tips, tubes, and wipes as hazardous cytotoxic waste.^{[1][3]}

Protocol: Preparation of 10 mM Stock Solution

This protocol describes the preparation of 1 mL of a 10 mM stock solution. Adjust volumes proportionally for different masses.

Materials Required^{[1][5][6][7][9][12]}

- **Vinrosidine Sulfate** powder (Store at -20°C, protect from light).^{[1][2][3][4][6]}
- Anhydrous DMSO (Dimethyl Sulfoxide), ≥99.9% purity (e.g., Sigma-Aldrich or equivalent).^{[1][2][3][4][6]}
- Amber glass vials or foil-wrapped polypropylene tubes (to prevent photo-degradation).^{[1][2][3][6]}

- Vortex mixer and Benchtop Centrifuge.[3]

Step-by-Step Methodology

Step 1: Equilibration (Crucial for Sulfate Salts)

Sulfate salts are hygroscopic.[1][2][6] Opening a cold vial causes condensation, adding water weight to the powder and altering the actual molarity.[3]

- Remove the **Vinrosidine Sulfate** vial from the freezer.[3]
- Allow it to equilibrate to room temperature for 30–45 minutes inside a desiccator (if available) or on the bench before opening.

Step 2: Calculation

Use the specific Molecular Weight (MW) provided on your batch's Certificate of Analysis (CoA), as hydration states can vary.[1][2][6]

Example: To make 1 mL of 10 mM stock using a MW of 909.1 g/mol :

[1][2][4][6]

Step 3: Solubilization

- Weigh ~9.1 mg of **Vinrosidine Sulfate** into a tared amber vial. Record the exact mass (e.g., 9.2 mg).
- Calculate the exact volume of DMSO required to achieve 10 mM:

[1][2][4][6]

- Add the calculated volume of Anhydrous DMSO to the vial.
 - Technical Note: Add the solvent slowly down the side of the vial to wash down any powder adhering to the walls.[3]
- Vortex vigorously for 30–60 seconds.
 - Troubleshooting: If the sulfate salt is slow to dissolve (common in non-protic solvents like DMSO), sonicate in a water bath for 5 minutes at room temperature.[1][2][6] Avoid heating

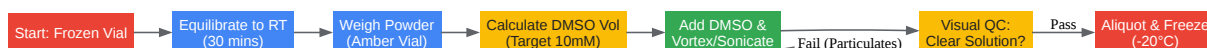
above 30°C to prevent degradation.[3]

Step 4: Aliquoting & Storage[6]

- Visually inspect the solution.[3][8] It should be perfectly clear with no particulates.[3]
- Aliquot into small volumes (e.g., 50–100 L) to avoid repeated freeze-thaw cycles.
- Store at -20°C (stable for 6 months) or -80°C (stable for >1 year).

Visualizing the Workflow & Mechanism

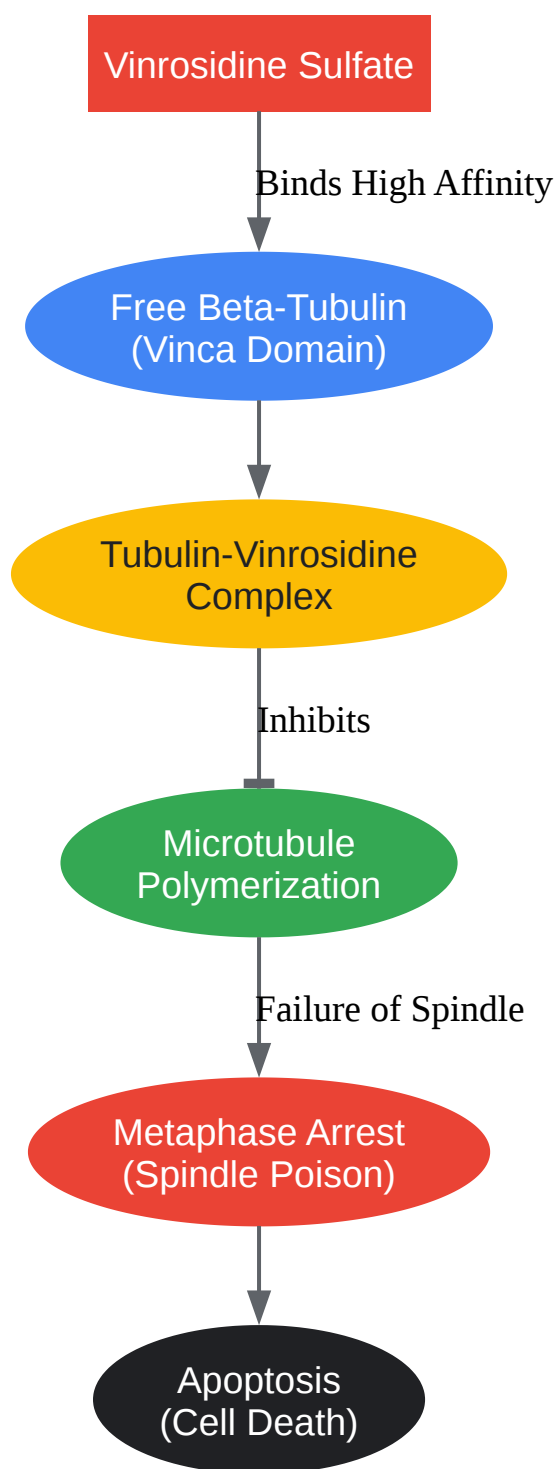
Figure 1: Preparation Workflow



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Caption: Step-by-step workflow for preparing **Vinrosidine Sulfate** stocks, emphasizing the equilibration step to prevent moisture absorption.

Figure 2: Mechanism of Action (Microtubule Destabilization)



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Caption: Vinrosidine binds free tubulin dimers, preventing polymerization into microtubules, causing mitotic arrest and subsequent apoptosis.[1][2][3][6]

Quality Control & Troubleshooting

QC Validation

Before using the stock in valuable assays, perform a simple Precipitation Check:

- Dilute 1 L of stock into 999 L of aqueous buffer (e.g., PBS).
- Vortex and hold up to a light source.^[3]
- Result: The solution should remain clear. If it turns cloudy, the compound has "crashed out" (precipitated).^{[1][2][6]} This often happens if the stock concentration is too high (>50 mM) or the DMSO is old (hydrated).^{[1][2][4][6]}

Common Issues

- Precipitation in DMSO: If the powder does not dissolve in DMSO, ensure the DMSO is anhydrous.^[3] Water contamination in DMSO significantly reduces the solubility of hydrophobic domains of the molecule, despite the sulfate salt being hydrophilic.^[3]
- Color Change: A yellowing of the solution over time indicates oxidation.^[3] Discard the stock if this occurs.

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- To cite this document: BenchChem. [Application Note: Preparation of Vinrosidine Sulfate Stock Solution in DMSO]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1682222/docs#application-note-preparation-of-vinrosidine-sulfate-stock-solution-in-dmsol>]

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